

A Comparative Guide to the Structure-Activity Relationship of Arachidonyl Alcohol Derivatives

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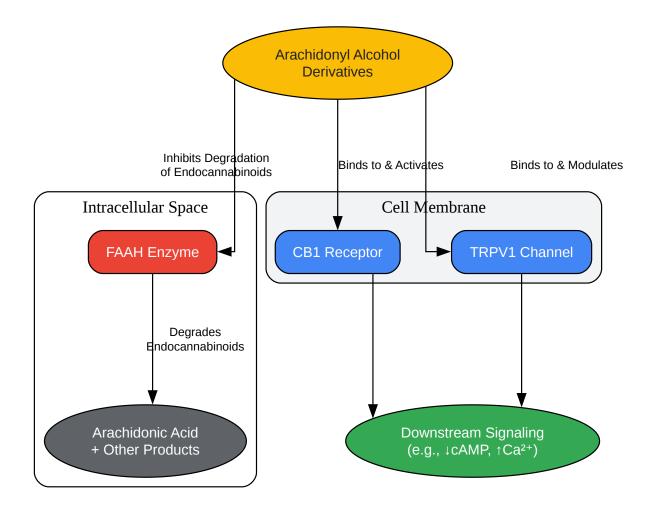


Arachidonyl alcohol, a lipid molecule structurally related to the well-known arachidonic acid, serves as a backbone for a variety of derivatives that exhibit significant biological activities. These derivatives primarily interact with the endocannabinoid system, a crucial signaling network involved in regulating physiological processes such as pain, mood, and inflammation. This guide provides a comparative analysis of the structure-activity relationships (SAR) of key arachidonyl alcohol derivatives, focusing on their interactions with major molecular targets: Fatty Acid Amide Hydrolase (FAAH), Cannabinoid Receptor 1 (CB1), and Transient Receptor Potential Vanilloid 1 (TRPV1).

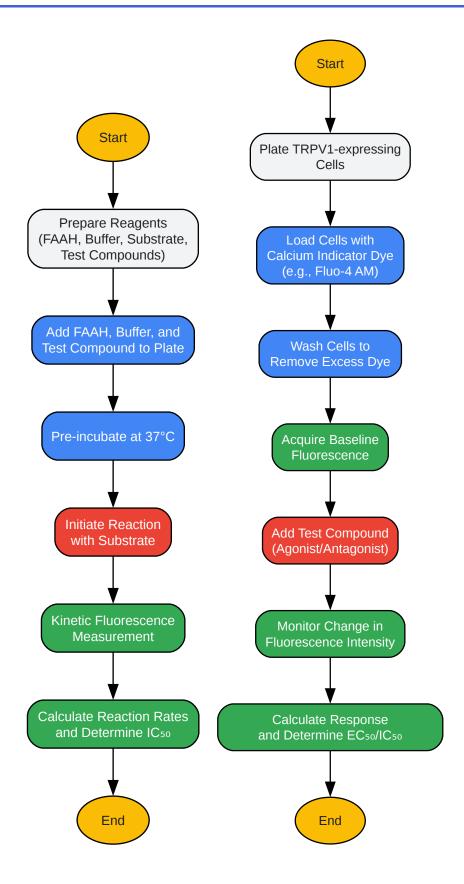
Key Molecular Targets and Signaling Pathways

Arachidonyl alcohol derivatives modulate the endocannabinoid system by interacting with several key proteins. FAAH is the primary enzyme responsible for the degradation of the endocannabinoid anandamide, and its inhibition can enhance endocannabinoid signaling.[1] The CB1 receptor is a G-protein coupled receptor predominantly expressed in the central nervous system, mediating the psychoactive effects of cannabinoids.[2] The TRPV1 receptor is a non-selective cation channel involved in pain sensation.[3] The interplay between these components is crucial for maintaining homeostasis.









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